Technical Support Center: Optimizing Cellular Delivery of 10-Formylfolic Acid

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Compound of Interest

Compound Name:	*10-Formylfolic acid*
CAS No.:	*134-05-4*
Cat. No.:	*B1664513*

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to optimize the delivery of **10-Formylfolic acid** to cells for in vitro experiments.

Frequently Asked Questions (FAQs)

1. What is **10-Formylfolic acid** and what are its key properties?

10-Formylfolic acid is a derivative of folic acid and is known to be a potent natural inhibitor of dihydrofolate reductase (DHFR), an enzyme crucial for the synthesis of nucleotides and certain amino acids.[1][2] Its properties are summarized in the table below.

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Property	Value	Reference
CAS Number	134-05-4	[3]
Molecular Formula	$C_{20}H_{19}N_7O_7$	[3]
Molecular Weight	469.41 g/mol	[3]
Solubility	Slightly soluble in water and methanol. Soluble in alkaline solutions (e.g., 1 M NaOH).	[4]
Storage	Store at -20°C in an amber vial under an inert atmosphere.	[3]

2. How does **10-Formylfolic acid** enter cells?

The primary mechanism for cellular uptake of folates and their derivatives is through folate receptor-mediated endocytosis.[5][6] Folate receptors (FRs), particularly FRα, are often overexpressed on the surface of various cancer cells compared to normal tissues, making them an attractive target for delivering folate-conjugated compounds.[7][8]

The process involves the binding of **10-Formylfolic acid** to the folate receptor on the cell surface, followed by the invagination of the cell membrane to form an endosome that carries the molecule into the cell. Inside the cell, the acidic environment of the endosome facilitates the dissociation of **10-Formylfolic acid** from the receptor, which is then recycled back to the cell surface.[5][6]

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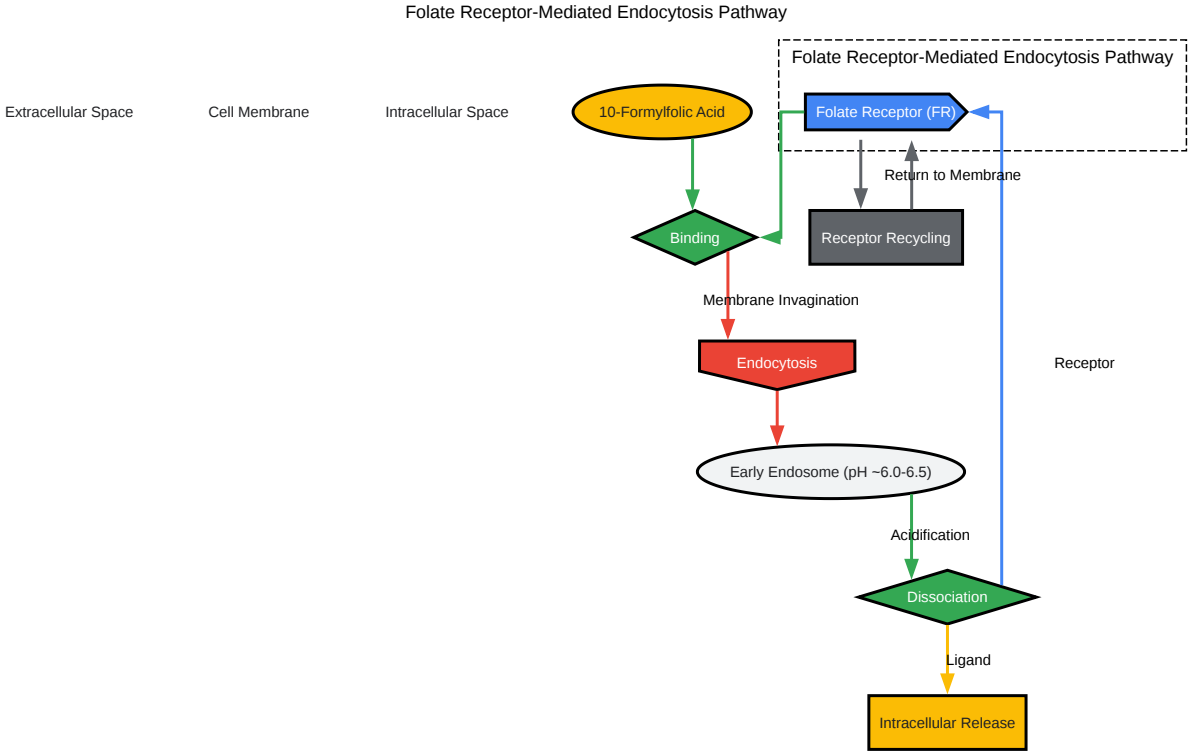

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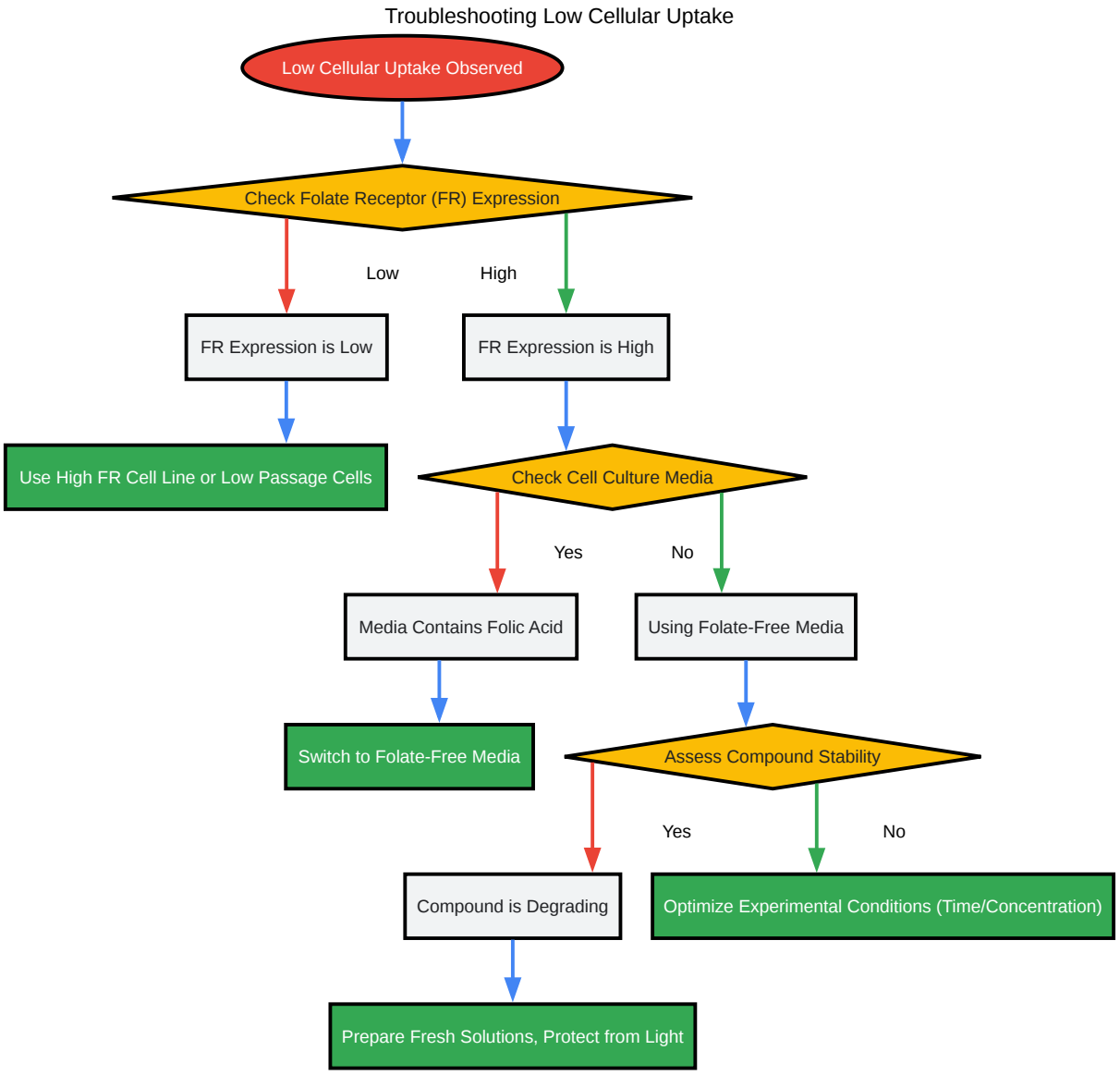

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